

# C.I. 10006 synthesis pathways and characterization methods

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## Compound of Interest

Compound Name: *Pigment green 8*

Cat. No.: *B1630578*

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## In-Depth Technical Guide to C.I. 10006 (Pigment Green 8)

For Researchers, Scientists, and Drug Development Professionals

### Introduction

C.I. 10006, commercially known as **Pigment Green 8**, is a synthetic organic pigment belonging to the nitroso chemical class. Its IUPAC name is Sodium tris(1,2-Naphthoquinone 1-Oximate-O,O')ferrate(1-). This document provides a comprehensive overview of its synthesis pathways, characterization methods, and key properties, tailored for a technical audience. While its primary application is as a colorant in various industries, including cosmetics and coatings, the detailed chemical information presented here is valuable for researchers in materials science and related fields.

Chemical Identity of C.I. 10006:

Parameter	Value
Common Name	Pigment Green 8
C.I. Name	C.I. 10006
CAS Number	16143-80-9
Molecular Formula	$C_{30}H_{18}FeN_3NaO_6$
Molecular Weight	595.32 g/mol
Chemical Structure	A coordination complex of iron with 1-nitroso-2-naphthol
Appearance	Dark green powder
Solubility	Insoluble in water and common organic solvents

## Synthesis Pathways

The synthesis of C.I. 10006 is a two-step process. The first step involves the synthesis of the ligand, 1-nitroso-2-naphthol, from 2-naphthol. The second step is the complexation of this ligand with an iron salt to form the final pigment.

### Step 1: Synthesis of 1-Nitroso-2-naphthol

The synthesis of 1-nitroso-2-naphthol is achieved through the nitrosation of 2-naphthol using nitrous acid. The nitrous acid is typically generated in situ from sodium nitrite and a mineral acid, such as sulfuric or hydrochloric acid.[\[1\]](#)[\[2\]](#)[\[3\]](#)

**Figure 1:** Synthesis pathway of 1-nitroso-2-naphthol.

Experimental Protocol for 1-Nitroso-2-naphthol Synthesis:

- Dissolve 10 g of 2-naphthol in a solution of 2.8 g of sodium hydroxide in 100 ml of water, and then dilute with water to a total volume of 200 ml.
- Add a solution of 5 g of sodium nitrite in a small amount of water to the 2-naphthol solution.
- Cool the mixture to below 5°C using an ice bath (approximately 100 g of ice).

- Slowly add 140 ml of 10% sulfuric acid with constant stirring, ensuring the temperature remains below 5°C.
- A pale yellow precipitate of 1-nitroso-2-naphthol will form.
- Allow the mixture to stand for 2 hours to ensure complete precipitation.
- Filter the precipitate and wash it with water until the washings are only slightly acidic.

## Step 2: Synthesis of C.I. 10006 (Pigment Green 8)

The final pigment is formed by the coordination of 1-nitroso-2-naphthol with a ferrous salt, typically ferrous sulfate, in an aqueous medium. The precipitation is completed by the addition of a dilute alkali.

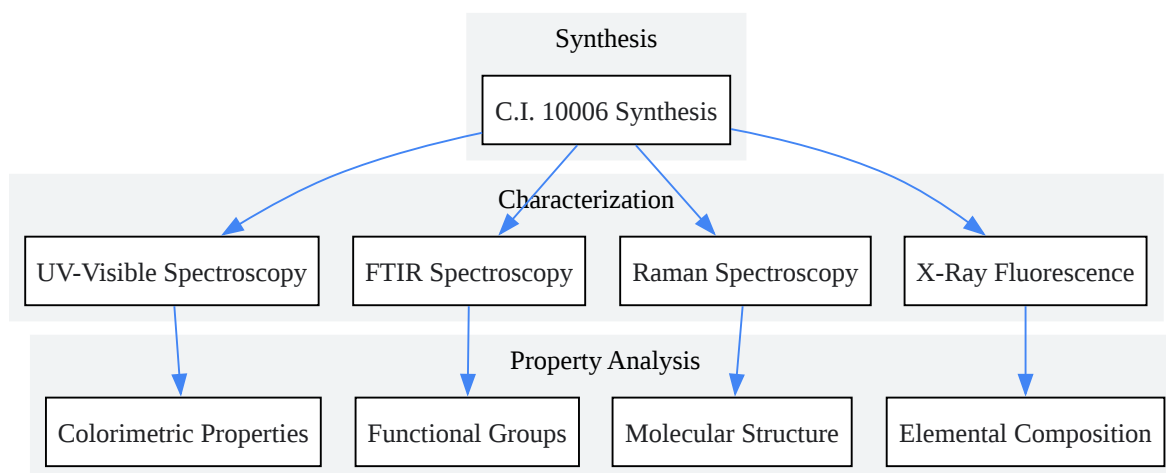
**Figure 2:** Synthesis pathway of C.I. 10006.

Experimental Protocol for C.I. 10006 Synthesis:

- Prepare an aqueous suspension of 1-nitroso-2-naphthol.
- Add a solution of ferrous sulfate. A typical molar ratio is approximately one atom of iron for every three molecules of 1-nitroso-2-naphthol.
- Complete the precipitation of the pigment by adding a dilute solution of an alkali, such as sodium carbonate.
- The resulting green pigment is then isolated by filtration and washing.

## Characterization Methods

A variety of analytical techniques are employed to characterize C.I. 10006, ensuring its quality and consistency.



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**Figure 3:** Experimental workflow for the characterization of C.I. 10006.

## Spectroscopic Methods

- **UV-Visible (UV-Vis) Spectroscopy:** This technique is crucial for characterizing the color properties of the pigment. For a green pigment like C.I. 10006, the UV-Vis spectrum is expected to show strong absorbance in the blue and red regions of the visible spectrum, with a corresponding high transmittance or reflectance in the green region.
- **Fourier-Transform Infrared (FTIR) Spectroscopy:** FTIR is used to identify the functional groups present in the molecule. The spectrum of C.I. 10006 would show characteristic bands for the N-O stretching vibrations of the nitroso group, C=O stretching of the quinone moiety, and aromatic C-H and C=C stretching vibrations from the naphthol rings. The coordination to the iron center would also influence the positions of these bands.
- **Raman Spectroscopy:** Raman spectroscopy provides complementary information to FTIR and is particularly useful for identifying the metal-ligand bonds and the overall molecular structure. It is a non-destructive technique that can be used to analyze the pigment directly in its solid state.

- X-Ray Fluorescence (XRF) Spectroscopy: XRF is an elemental analysis technique used to confirm the presence of iron in the pigment.

## Physicochemical Properties

A post-synthesis coating process with kaolin has been shown to improve the thermal stability and tinting power of **Pigment Green 8**. The following table summarizes the quantitative improvements reported in a patent for this process.

Table of Improved Properties of Coated C.I. 10006:

Kaolin Mesh Size	Accelerator JS-C (g)	Ball Milling Time (h)	Tinting Power Increase	Initial Decomposition Temperature (°C)
1000	0.015	4	105%	312
3000	0.08	6	107%	316
4000	0.1	6	107%	317
6000	0.065	10	106%	315
Uncoated	-	-	-	289

Data extracted from patent CN102516810A.

## Conclusion

C.I. 10006 (**Pigment Green 8**) is a historically significant green pigment with well-established synthesis and characterization methodologies. This guide has provided detailed protocols and workflows relevant to researchers and professionals in chemical and materials sciences. The synthesis is straightforward, involving the nitrosation of 2-naphthol followed by iron complexation. Characterization relies on a suite of spectroscopic techniques to ensure the structural integrity and colorimetric properties of the final product. Further research, particularly in post-synthesis modifications, continues to enhance the performance of this versatile pigment.

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- To cite this document: BenchChem. [C.I. 10006 synthesis pathways and characterization methods]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1630578#c-i-10006-synthesis-pathways-and-characterization-methods]

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